

JC124 stability testing and storage conditions

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Compound of Interest

Compound Name: JC124

Cat. No.: B15610524

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JC124 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the stability testing and storage conditions of **JC124**, a selective NLRP3 inflammasome inhibitor.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **JC124** powder?

For optimal stability, **JC124** powder should be stored under the following conditions:

Storage Temperature	Duration
-20°C	3 years
4°C	2 years

Q2: How should I prepare and store **JC124** stock solutions?

JC124 is soluble in DMSO. To prepare a stock solution, dissolve the powder in newly opened, anhydrous DMSO. For in vivo experiments, various solvent systems can be used.

- Stock Solution Storage:
 - -80°C: Up to 6 months

- -20°C: Up to 1 month^[1]

To avoid repeated freeze-thaw cycles, it is recommended to aliquot the stock solution into single-use volumes.

Q3: What solvents can be used to prepare **JC124** for in vivo administration?

Several solvent formulations have been used for in vivo studies. The choice of solvent will depend on the specific experimental requirements. Here are some examples:

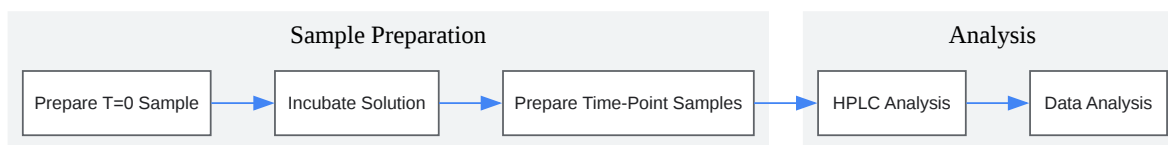
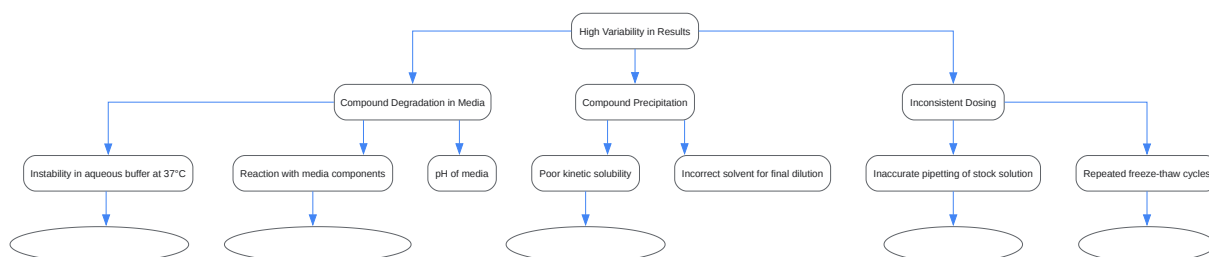
Protocol	Solvent Composition	Final Concentration	Notes
1	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.08 mg/mL (5.43 mM)	Results in a clear solution. ^[1]
2	10% DMSO, 90% (20% SBE-β-CD in Saline)	2.08 mg/mL (5.43 mM)	Results in a suspended solution; may require sonication. ^[1]
3	10% DMSO, 90% Corn Oil	≥ 2.08 mg/mL (5.43 mM)	Results in a clear solution. ^[1]

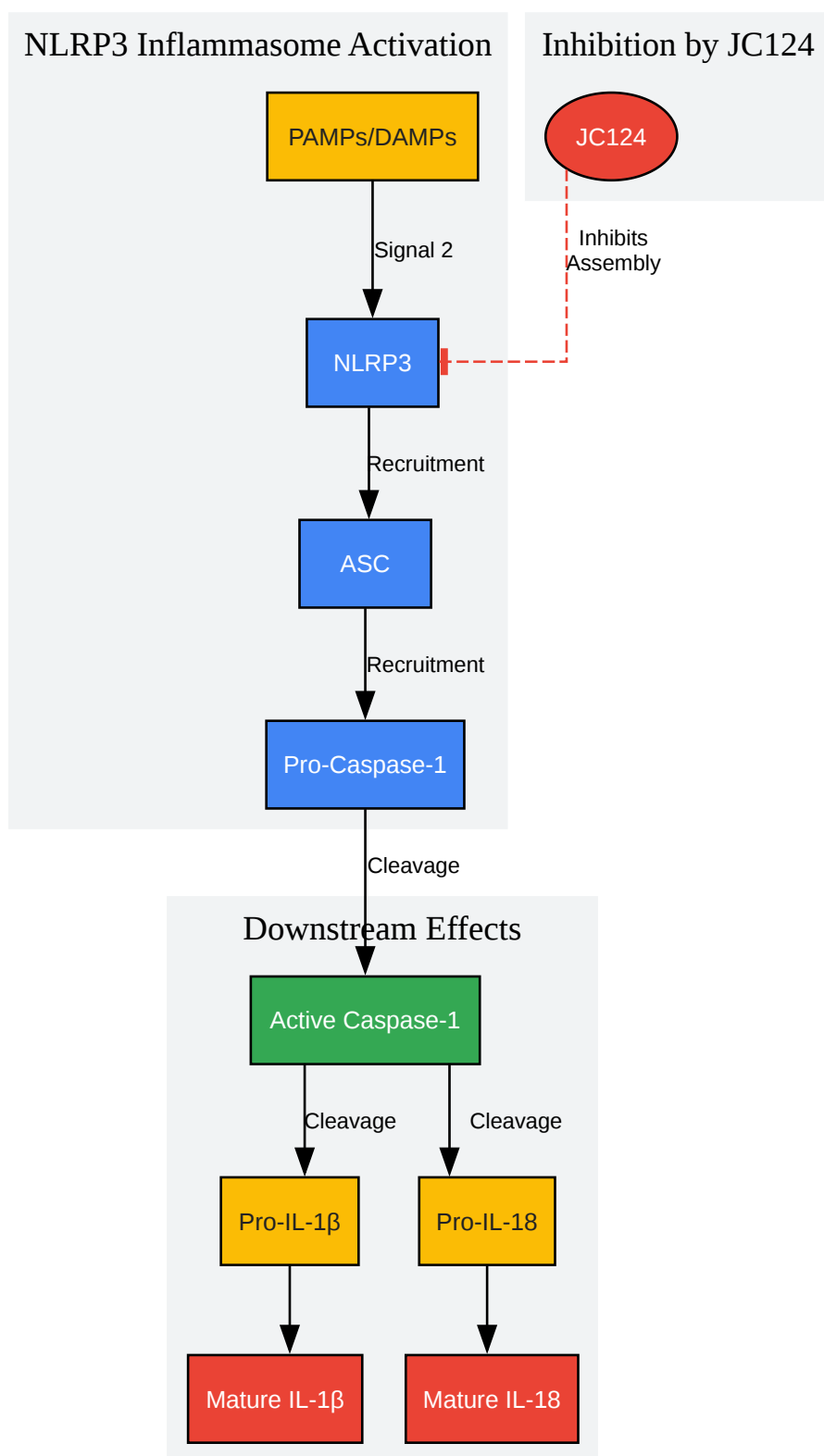
Note: If precipitation occurs during preparation, gentle heating and/or sonication can be used to aid dissolution.^[1] For in vivo experiments, it is recommended to prepare fresh working solutions daily.

Troubleshooting Guide

Issue 1: I am observing high variability in my in vitro assay results.

High variability in in vitro assays can stem from several factors related to compound stability and handling.





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References

- 1. Pharmaceutical Forced Degradation (Stress Testing) Endpoints: A Scientific Rationale and Industry Perspective - PubMed [pubmed.ncbi.nlm.nih.gov]
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